

# 1-Methyl-5-nitroindoline: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 1-Methyl-5-nitroindoline

Cat. No.: B098089

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Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by a chemical supplier. Always consult the specific SDS for **1-Methyl-5-nitroindoline** before handling. The safety information for the closely related compound, 5-nitroindoline, is provided here for guidance in the absence of a specific SDS for the title compound.

## Chemical and Physical Properties

While specific experimental data for **1-Methyl-5-nitroindoline** is limited in publicly accessible literature, the following table summarizes its known and predicted properties. For comparison, data for the related compound 1-methyl-5-nitro-1H-indole is also included.

Property	1-Methyl-5-nitroindoline	1-Methyl-5-nitro-1H-indole (for comparison)	Source
CAS Number	18711-25-6	29906-67-0	[1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	178.19 g/mol	176.17 g/mol	[1]
Appearance	Likely a solid	Dark Yellow to Very Dark Yellow Solid	[2]
Melting Point	Data not available	167 °C	[2]
Boiling Point	Data not available	339.2±15.0 °C (Predicted)	[2]
Solubility	Data not available	Chloroform (Slightly), DMSO (Slightly)	[2]
Storage Temperature	2-8°C recommended	2-8°C	[2][3]

## Safety and Handling

نظرًا لعدم توفر بيانات السلامة المحددة لمركب 1-ميثيل-5-نيترويندولين، تم تلخيص معلومات السلامة للمركب وثيق الصلة، 5-نيترويندولين، في هذا القسم. يجب توخي الحذر الشديد عند التعامل مع 1-ميثيل-5-نيترويندولين وافترض أنه يمتلك مخاطر مماثلة.

## Hazard Identification (Based on 5-Nitroindoline)[4]

- Health Hazards:
  - Causes skin irritation.
  - Causes serious eye irritation.
  - May cause respiratory irritation.
- Physical and Chemical Hazards: None identified.

- Environmental Hazards: No known significant effects or critical hazards.

## Precautionary Measures and Personal Protective Equipment (PPE)

Precaution Category	Recommended Actions	Source
Prevention	Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves, protective clothing, eye protection, and face protection.	[3][4]
Response	If on skin: Wash with plenty of soap and water. If inhaled: Remove person to fresh air and keep comfortable for breathing. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call a POISON CENTER or doctor if you feel unwell. Take off contaminated clothing and wash it before reuse.	[3][4]
Storage	Store in a well-ventilated place. Keep container tightly closed. Recommended storage temperature is 2-8°C.	[3][4]
Disposal	Dispose of contents/container to an approved waste disposal plant.	[4]

## First Aid Measures (Based on 5-Nitroindoline)[4]

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

## Experimental Protocols

While a specific, detailed synthesis protocol for **1-methyl-5-nitroindoline** was not found in the reviewed literature, its synthesis can be inferred from the procedures for analogous compounds. The most probable synthetic route would involve the N-methylation of 5-nitroindoline. Below are detailed protocols for the synthesis of closely related compounds which can serve as a methodological basis.

## Synthesis of 1-Methyl-5-nitro-1H-indole (Related Compound)[2]

This protocol describes the N-methylation of 5-nitroindole.

Materials:

- 5-nitroindole
- Potassium carbonate
- N,N-dimethylformamide (DMF)
- Dimethyl carbonate

Procedure:

- To a 500 mL three-necked flask equipped with a thermocouple, condenser, and constant pressure dropping funnel, add 5-nitroindole (20.0 g, 123 mmol), potassium carbonate (4.0 g, 29 mmol), N,N-dimethylformamide (80 mL), and dimethyl carbonate (22 mL, 261.4 mmol).
- Heat the reaction mixture to reflux.
- Monitor the reaction progress by High-Performance Liquid Chromatography (HPLC) or Thin-Layer Chromatography (TLC).
- After 3 hours of refluxing, or once the reaction is complete, cool the mixture to  $10\pm5^{\circ}\text{C}$ .
- Dilute the reaction mixture with water (160 mL) to precipitate a yellow solid.
- Continue stirring the mixture at room temperature for 2 hours.
- Collect the solid product by filtration, wash with water (100 mL), and dry under high vacuum at  $60\text{--}65^{\circ}\text{C}$  for 24 hours to yield 1-methyl-5-nitro-1H-indole.

## Synthesis of 1-Methyl-5-nitroindoline-2,3-dione (Related Compound)[5]

This protocol details the N-methylation of 5-nitroisatin, which is structurally similar to 5-nitroindoline.

Materials:

- 5-nitroisatin (10 g, 0.052 mol)
- Methyl iodide (16.21 mL, 0.260 mol)
- Potassium carbonate (21.56 g, 0.156 mol)
- Anhydrous dimethylformamide (DMF)
- Water
- Dilute HCl

#### Procedure:

- In a suitable flask, stir a mixture of 5-nitroisatin, methyl iodide, and potassium carbonate in anhydrous DMF at room temperature overnight.
- Add water to the reaction mixture.
- Acidify with dilute HCl until the mixture is acidic to pH paper.
- A yellow solid, 1-methyl-5-nitroisatin, will precipitate.
- Collect the solid by filtration.
- Wash the solid thoroughly with water until it is neutral to pH paper.
- Air-dry the product to a constant weight.

## Biological and Chemical Applications

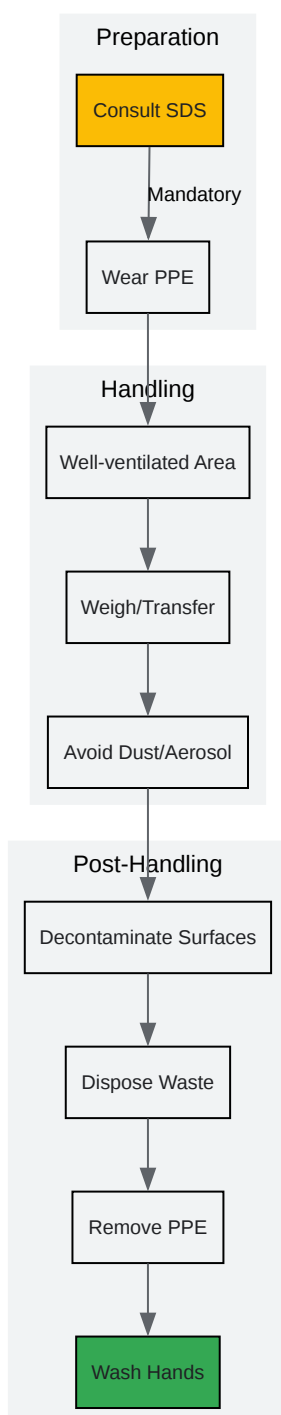
Direct biological signaling pathways for **1-methyl-5-nitroindoline** are not well-documented. However, related nitroindole structures have shown significant biological activities.

- **Anticancer Research:** Substituted 5-nitroindole scaffolds have been synthesized and evaluated as binders for the c-Myc promoter G-quadruplex, which is a target in anticancer drug development. These compounds have been shown to downregulate c-Myc expression and induce cell-cycle arrest in cancer cells.[\[5\]](#)
- **Precursor for Pharmaceuticals:** The related compound, 1-methyl-5-nitro-1H-indole, is used as a reagent in the synthesis of the antiasthmatic drug Zafirlukast.[\[2\]](#)
- **Molecular Probe:** **1-Methyl-5-nitroindoline** has been utilized as a molecular probe to study the structural changes of liquid water with varying temperatures due to its solvatochromic properties.[\[6\]](#) The rigidity of its molecular structure and the charge delocalization between the amino and nitro groups make it sensitive to the polarity and polarizability of its environment.[\[6\]](#)

## Visualized Workflows and Pathways

# General Handling and Personal Protective Equipment (PPE) Workflow

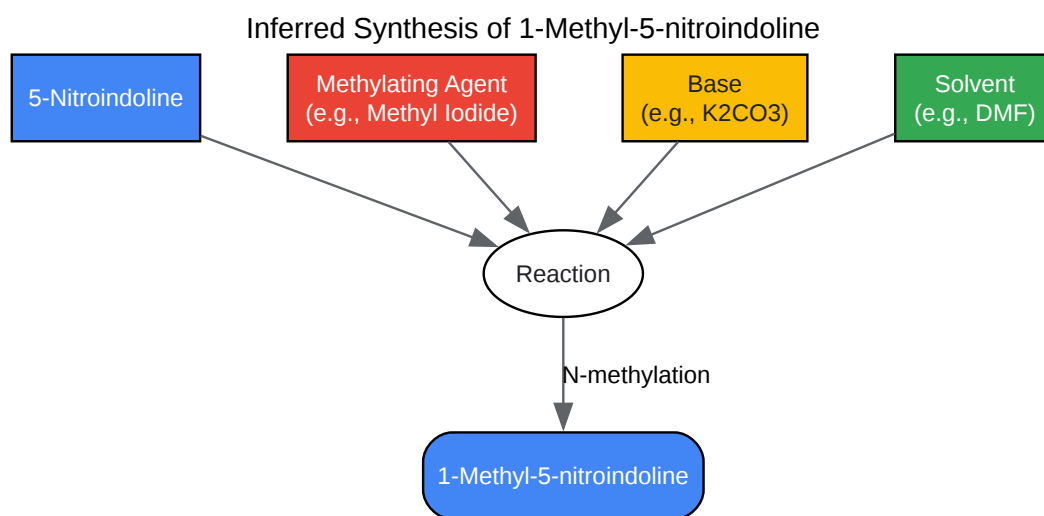
General Handling Workflow for 1-Methyl-5-nitroindoline



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Caption: A workflow for the safe handling of **1-Methyl-5-nitroindoline**.

## Inferred Synthesis Pathway for 1-Methyl-5-nitroindoline



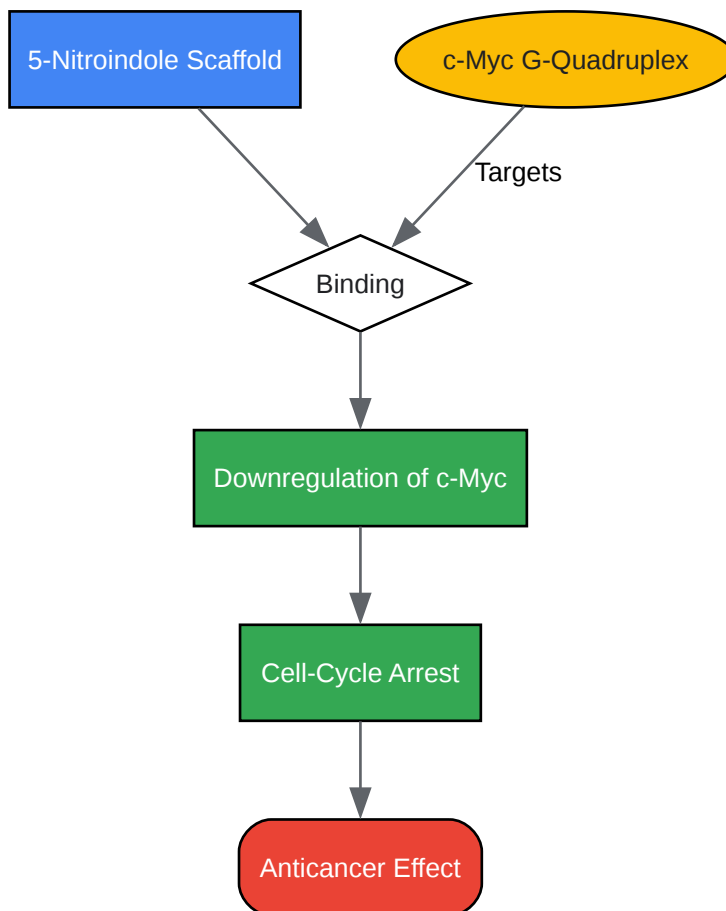
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Caption: The likely synthetic pathway to **1-Methyl-5-nitroindoline**.

## Application in c-Myc G-Quadruplex Binding Research



## Role of 5-Nitroindole Derivatives in Cancer Research



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Caption: The mechanism of action for 5-nitroindole derivatives in cancer research.

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